

Application Note: High-Definition Mapping of Murine Influenza-Specific CD8+ T-Cell Responses

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Compound of Interest

Compound Name: 271573-27-4

CAS No.: 271573-27-4

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Protocol Focus: PA(224-233) IFN-

ELISPOT Assay Model: C57BL/6 (H-2D

Restricted) Date: October 2025 Version: 2.1

Executive Summary & Scientific Rationale

This application note details the standardized protocol for quantifying antigen-specific CD8+ T-cell responses against the Polymerase Acidic (PA) protein epitope 224-233 (SSELENFRAYV) using an IFN-

ELISPOT.

While the Nucleoprotein epitope (NP

) is often cited as the primary immunodominant target in C57BL/6 mice, PA

represents a distinct and critical arm of the cellular immune response. Unlike NP

, which is robustly presented via the direct pathway on infected epithelial cells, PA

is preferentially cross-presented by Dendritic Cells (DCs) [1].

Why this matters for Drug Development:

- Vaccine Mechanism of Action (MoA): If your vaccine candidate relies on cross-priming (e.g., subunit vaccines, DNA vaccines, or DC-targeting vectors), measuring PA

responses is a more accurate correlate of immunogenicity than NP

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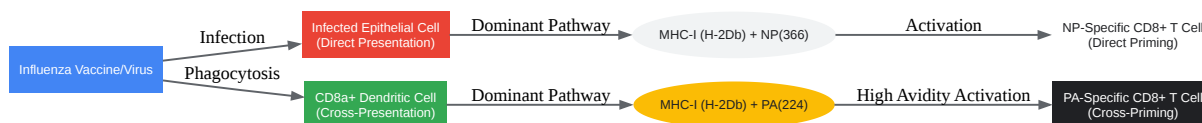
- Avidity Profiling: PA

-specific T-cells typically exhibit higher functional avidity compared to NP-specific populations, making them potent effectors in viral clearance [2].

Biological Mechanism: The Cross-Presentation Pathway

The following diagram illustrates why PA

is a marker for cross-presentation efficiency, contrasting it with the direct presentation pathway.



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Figure 1: Differential presentation pathways. PA(224-233) is preferentially generated via cross-presentation in Dendritic Cells, distinguishing it from the directly presented NP(366) epitope.

Critical Reagents & Equipment

3.1 Peptide Specifications

- Sequence: SSLENFRAYV (Ser-Ser-Leu-Glu-Asn-Phe-Arg-Ala-Tyr-Val).[1]

- Purity: >95% (HPLC purified). Note: Lower purity peptides can cause false positives due to synthesis contaminants stimulating non-specific cells.
- Format: Lyophilized.
- Reconstitution: Dissolve in 100% DMSO to a master stock of 10 mg/mL. Aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.

3.2 Murine Model Requirements

- Strain: C57BL/6 (H-2 haplotype).
- MHC Restriction: H-2D .
- Note: This peptide will NOT elicit a response in BALB/c (H-2) or CBA (H-2) mice.

3.3 Assay Buffer (Complete RPMI)

- RPMI 1640
- 10% Heat-Inactivated Fetal Calf Serum (FCS) Critical: Screen FCS batches for low background.
- 1% Penicillin/Streptomycin
- 50 M
- -MercaptoethanolMandatory for murine T-cell viability.

Experimental Protocol: Step-by-Step

Phase 1: Plate Preparation (Day -1)

- Coating: Coat a PVDF-bottom 96-well ELISPOT plate (e.g., Millipore MSIP) with 10 g/mL anti-mouse IFN- capture antibody (clone AN18).
- Volume: 100 L/well.
- Incubation: Overnight at 4°C.

Phase 2: Sample Preparation (Day 0)

- Organ Harvest: Aseptically remove spleens from C57BL/6 mice (vaccinated or infected).
- Single Cell Suspension: Mash spleen through a 70 m nylon strainer into cold RPMI.
- RBC Lysis:
 - Pellet cells (300 x g, 5 min).
 - Resuspend in 2 mL ACK Lysis Buffer for 2 minutes exactly.
 - Quench immediately with 10 mL Complete RPMI.
- Counting: Determine viability using Trypan Blue or AO/PI. Viability must be >90%.
- Resting (Optional but Recommended): Rest cells in a flask for 1-2 hours at 37°C. This reduces background spots caused by manipulation stress.

Phase 3: Assay Setup (Day 0)

- Blocking: Wash plate 3x with PBS. Block with 200 L/well Complete RPMI for 2 hours at RT.

- Peptide Dilution: Prepare a 2x Working Solution of PA peptide in Complete RPMI.
 - Target Final Conc: 2 g/mL (approx 1.7 M).
 - Preparation: Dilute stock to 4 g/mL.
- Plating:
 - Add 100 L of 2x Peptide Solution to experimental wells.
 - Add 100 L of Cell Suspension (typically to cells/well).
 - Final Volume: 200 L.
- Controls (Triplicates):
 - Negative: Cells + Media + DMSO (matched % to peptide well).
 - Positive: Cells + ConA (2 g/mL) or PMA/Ionomycin.
 - Specificity Control: Irrelevant peptide (e.g., OVA

SIINFEKL) to rule out non-specific MHC binding.

- Incubation: 18-24 hours at 37°C, 5% CO₂

. Do not move the plate.

Phase 4: Development (Day 1)

- Wash: Wash plate 6x with PBS + 0.05% Tween-20 (PBS-T).

- Detection: Add 100

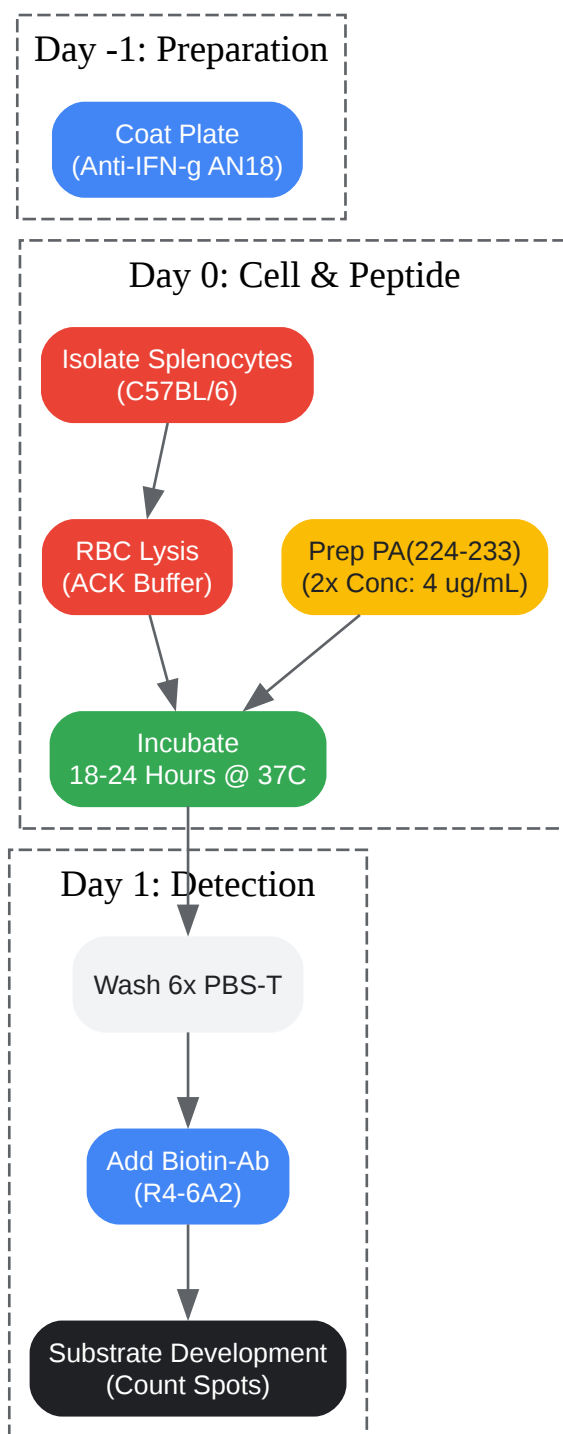
µL/well biotinylated anti-mouse IFN- γ

(clone R4-6A2) at 1

µg/mL. Incubate 2 hours at RT.

- Enzyme: Wash 3x. Add Streptavidin-ALP (or HRP). Incubate 1 hour at RT.
- Substrate: Wash 3x PBS-T, then 2x PBS (remove Tween). Add BCIP/NBT substrate.
- Stop: Monitor spot development (5-15 mins). Stop reaction with tap water.

Workflow Visualization



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Figure 2: Operational workflow for the PA(224-233) ELISPOT assay.[2] Critical timing steps are highlighted.

Data Analysis & Expected Results

6.1 Quality Control Criteria

Parameter	Acceptance Criteria	Troubleshooting
Negative Control	< 10 spots / cells	Check FCS batch; Ensure cells were rested; Check DMSO toxicity.
Positive Control	TNTC (Too Numerous To Count) or >500 spots	Poor cell viability; Incorrect incubation time.
Replicate CV	< 20%	Pipetting error; Poor cell suspension mixing.

6.2 Interpreting the Hierarchy

In a primary influenza infection (e.g., X31 or PR8 strain) at Day 10 post-infection:

- NP

Response: Typically dominant in magnitude (high spot count).

- PA

Response: Co-dominant or slightly lower than NP, but spots are often larger and more intense due to higher functional avidity [3].

- Ratio: A significant drop in the PA:NP ratio may indicate a defect in DC cross-presentation.

References

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